

Application Notes and Protocols: 1-(Hydroxymethyl)-5,5-dimethylhydantoin in Material Science

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Compound of Interest

Compound Name: 1-(Hydroxymethyl)-5,5-dimethylhydantoin

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the current and potential uses of **1-(Hydroxymethyl)-5,5-dimethylhydantoin** (MDMH) in material science. The information is compiled for researchers interested in exploring its properties as a resin former, crosslinking agent, and component in functional materials.

Overview of 1-(Hydroxymethyl)-5,5-dimethylhydantoin (MDMH)

1-(Hydroxymethyl)-5,5-dimethylhydantoin (MDMH) is a heterocyclic organic compound known primarily for its role as a formaldehyde-releasing preservative in cosmetics, textiles, and various industrial products like coatings, adhesives, and polymer emulsions.[1][2] Its ability to slowly release formaldehyde in the presence of water makes it an effective antimicrobial agent. [3] In material science, the key reactive feature of MDMH is the hydroxymethyl group, which can participate in condensation and crosslinking reactions, particularly upon heating.

Chemical and Physical Properties:

Property	Value	Reference
CAS Number	116-25-6	[3]
Molecular Formula	C ₆ H ₁₀ N ₂ O ₃	[3]
Molecular Weight	158.16 g/mol	[3]
Appearance	White crystalline powder	-
Melting Point	100 °C	[3]
Solubility	Freely soluble in water, methanol, ethanol, acetone. Slightly soluble in ethyl acetate. Practically insoluble in ether, trichloroethylene, carbon tetrachloride.	[3]

Applications in Material Science

While the predominant application of MDMH is as a preservative, its chemical structure lends itself to several material science applications, primarily in the formation of resins and as a crosslinking agent.

Water-Soluble Dimethylhydantoin-Formaldehyde Resins

When heated in a dry state, MDMH undergoes self-condensation to form a water-soluble dimethylhydantoin-formaldehyde resin.[3] This resin is noted for its compatibility with other polymers such as gelatin, polyvinyl acetate, and ethyl cellulose.[3] An early application of this resin was as a mounting medium in microscopy, where its high water solubility, excellent adhesion to glass, and hardness upon drying were advantageous.[4]

Properties of Dimethylhydantoin-Formaldehyde Resin (from historical data):

Property	Value	Reference
Molecular Weight	240-300 g/mol	[4]
Form	Brittle lumps	[4]
Color	Water-white to pale amber	[4]
Initial Softening Point	59-80 °C	[4]
pH of Solution	6.5-7.5	[4]
Refractive Index (Dry Resin)	1.54	[4]
Adhesion	Excellent adhesion to glass	[4]

Crosslinking Agent in Polymeric Systems

As a formaldehyde-releaser, MDMH can function as an in-situ source of formaldehyde for crosslinking various polymer systems. Formaldehyde is a well-known crosslinker for polymers containing active hydrogen atoms, such as urea-formaldehyde, phenol-formaldehyde, and melamine-formaldehyde resins. The hydroxymethyl group on MDMH can also react with hydroxyl, amide, or other functional groups on polymer chains to form covalent bonds, leading to a crosslinked network. This can improve the mechanical strength, thermal stability, and chemical resistance of the material. While specific quantitative data on the mechanical properties of MDMH-crosslinked materials is scarce in recent literature, the principle is analogous to other formaldehyde-based crosslinking systems.

Potential in Functional Materials

The hydantoin ring is a stable heterocyclic structure that has been incorporated into polymers to enhance their thermal properties. For instance, polymers based on poly(hydantoin-methyl-p-styrene) have shown high thermal resistance, with degradation starting above 300 °C.[5] While this involves a derivative of dimethylhydantoin, it suggests that the hydantoin moiety itself can contribute to thermal stability.

Thermal Properties of Hydantoin-Containing Monomers and Polymers:

Compound	Onset of Thermal Decomposition (T ₀)	Temperature of Maximum Decomposition Rate (T _{max})	Reference
5,5-dimethylhydantoin	118 °C	247 °C	[5]
5,5-dimethyl-3-(4-vinylbenzyl)imidazolidine-2,4-dione	321 °C	420 °C	[5]
Poly(5,5-dimethyl-3-(4-vinylbenzyl)imidazolidine-2,4-dione)	370 °C	430 °C	[5]

Experimental Protocols

The following are generalized protocols based on available literature. Researchers should optimize these procedures for their specific applications and materials.

Protocol 1: Synthesis of 1-(Hydroxymethyl)-5,5-dimethylhydantoin

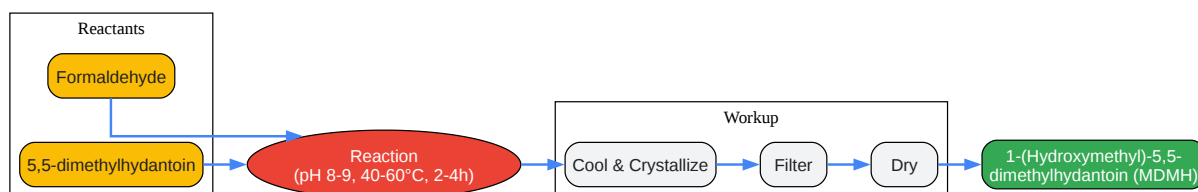
This protocol is based on the general synthesis described in the literature.[3]

Materials:

- 5,5-dimethylhydantoin
- Formaldehyde (37% aqueous solution)
- Water
- Reaction vessel with stirring and temperature control

Procedure:

- Combine 1 mole of 5,5-dimethylhydantoin with 1 to 1.2 moles of 37% formaldehyde solution in a reaction vessel.
- Adjust the pH to be slightly alkaline (pH 8-9) using a suitable base (e.g., sodium carbonate).
- Heat the mixture to 40-60 °C with stirring.
- Maintain the temperature and stirring for 2-4 hours.
- Cool the reaction mixture to allow the product to crystallize.
- Filter the crystals and wash with cold water.
- Dry the product under vacuum.



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Synthesis of 1-(Hydroxymethyl)-5,5-dimethylhydantoin.

Protocol 2: Preparation of a Water-Soluble Dimethylhydantoin-Formaldehyde Resin Solution

This protocol is adapted from the 1958 publication by H.F. Steedman for creating a resin solution for microscopy mounting.^[4] It serves as a basic guideline for forming the resin.

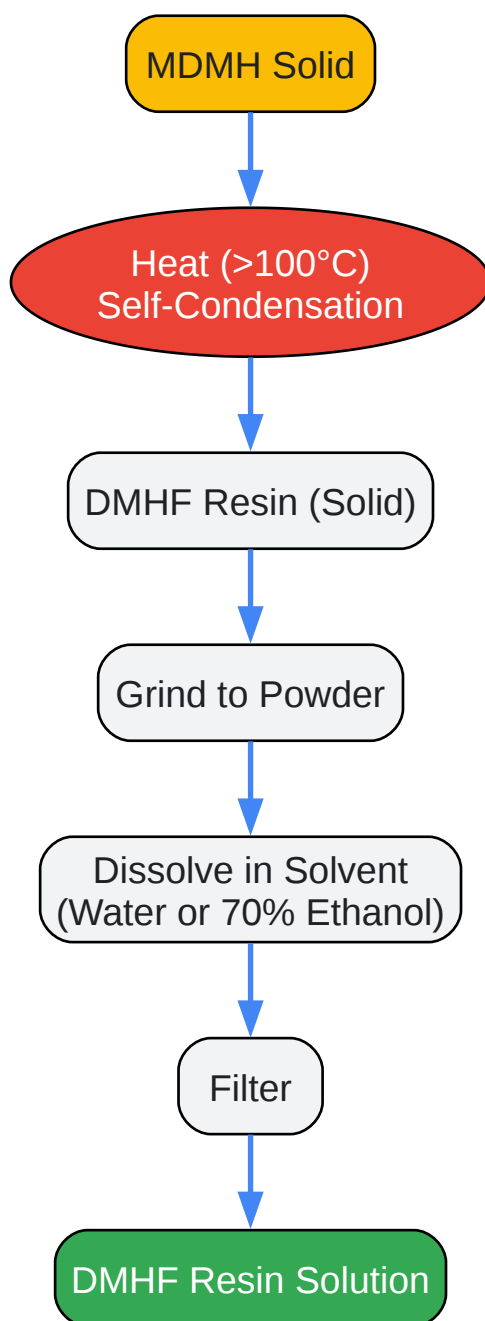
Materials:

- **1-(Hydroxymethyl)-5,5-dimethylhydantoin (MDMH)**

- Heating apparatus (e.g., oven or hot plate)
- Distilled water or 70% ethanol
- Grinding apparatus (e.g., mortar and pestle)
- Stirring apparatus

Procedure:

- **Resin Formation:** Gently heat solid MDMH in a dry state. The melting point is around 100 °C. Continued heating will induce self-condensation to form the dimethylhydantoin-formaldehyde resin. The endpoint can be determined by a change in viscosity and the formation of a brittle, amber-colored solid upon cooling. Caution: This reaction releases formaldehyde.
- **Grinding:** Once cooled, grind the brittle resin into a fine powder.
- **Dissolution:** For an ~70% (w/v) solution, add 70 g of the ground resin to 30 mL of either distilled water or 70% ethanol.
- **Mixing:** Stir or shake the mixture periodically over several days until the resin is fully dissolved.
- **Filtration:** Filter the solution to remove any undissolved particles.



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Preparation of Dimethylhydantoin-Formaldehyde Resin Solution.

Protocol 3: General Procedure for Crosslinking a Polymer Film (Hypothetical)

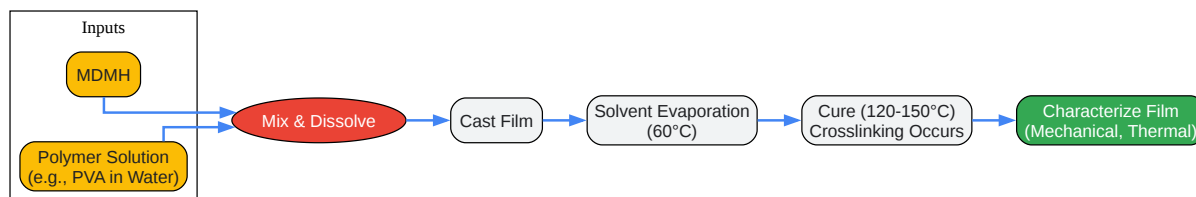
This is a hypothetical protocol for using MDMH as a crosslinking agent for a polymer containing hydroxyl groups (e.g., polyvinyl alcohol).

Materials:

- Base polymer (e.g., polyvinyl alcohol)
- Solvent for the base polymer (e.g., water)
- **1-(Hydroxymethyl)-5,5-dimethylhydantoin (MDMH)**
- Acid catalyst (optional, e.g., p-toluenesulfonic acid)
- Casting surface (e.g., petri dish)
- Oven

Procedure:

- Prepare a solution of the base polymer in the appropriate solvent (e.g., 10% w/v polyvinyl alcohol in water).
- Dissolve MDMH in the polymer solution. The concentration of MDMH will depend on the desired crosslinking density (e.g., 1-5% w/w relative to the base polymer).
- If desired, add a catalytic amount of an acid catalyst to promote the crosslinking reaction.
- Cast the solution onto a suitable surface to create a film of uniform thickness.
- Evaporate the solvent at a moderate temperature (e.g., 60 °C).
- Cure the film at an elevated temperature (e.g., 120-150 °C) for a specified time (e.g., 30-60 minutes) to induce crosslinking.
- Characterize the resulting film for changes in mechanical properties (tensile strength, modulus), swelling behavior in solvents, and thermal stability (TGA, DSC).



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General Workflow for Polymer Crosslinking with MDMH.

Safety Considerations

1-(Hydroxymethyl)-5,5-dimethylhydantoin is a formaldehyde-releasing agent. Formaldehyde is a known sensitizer and carcinogen. All experimental work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) should be worn. Thermal decomposition or curing processes will release formaldehyde gas, and appropriate precautions must be taken.

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